

Chemical Properties of Chlorpyrifos-d10

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

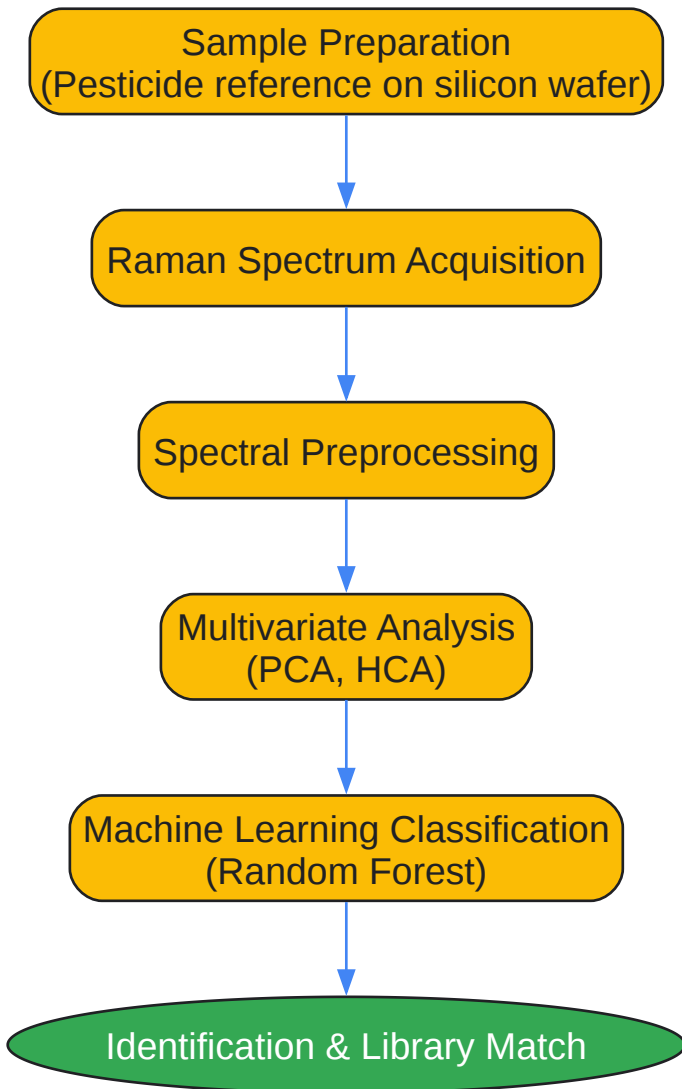
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The table below summarizes the key identifying information and properties of **Chlorpyrifos-d10** found in the search results [1] [2] [3].

Property	Details
CAS Number	285138-81-0 [3] (also referenced under related numbers) [1] [2]
Molecular Formula	$C_9HD_{10}Cl_3NO_3PS$ [3]
Molecular Weight	360.65 g/mol [3]
Isotope Purity	99 atom % D [2]
Chemical Purity	97% (CP) [2]
Melting Point	38-39 °C [2]
Primary Applications	Internal standard for quantitative analysis (GC-MS, LC-MS), environmental monitoring, quality control [2] [3]

Experimental Workflow for Pesticide Analysis by Raman Spectroscopy

Although the search results do not contain protocols specifically for **Chlorpyrifos-d10**, a relevant methodology for analyzing pesticide references (including Chlorpyrifos) using Raman spectroscopy and machine learning is detailed in one of the studies [1]. The workflow can be summarized in the following diagram:



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Experimental workflow for pesticide analysis from sample preparation to identification [1].

Here is a breakdown of the key experimental steps and considerations based on this methodology [1]:

- **Sample Preparation:** The study used reference-grade pesticide powders deposited on silicon wafer substrates. This method requires over twenty technical repeats per sample to ensure data reliability and account for variability [1].

- Instrumentation Parameters: Analysis was performed using two systems:
 - A **custom-built instrument** with a **785 nm laser** excitation wavelength, covering a spectral range of **400–1700 cm^{-1}** . This longer wavelength is generally more effective for reducing fluorescence interference, providing clearer Raman spectra for organic compounds [1].
 - A **commercial instrument** with a **532 nm laser** for comparison. The 532 nm wavelength can offer resonance enhancement for some specific compounds but often induces more fluorescence [1].
- Data Processing and Machine Learning:
 - **Multivariate Analysis:** Techniques like **Principal Component Analysis (PCA)** and **Hierarchical Cluster Analysis (HCA)** were used to distinguish similarities and differences between the spectral fingerprints of various pesticides [1].
 - **Machine Learning Classification:** A **Random Forest Classifier** was successfully employed to automatically identify and classify the 14 different pesticides based on their Raman spectra, demonstrating high accuracy [1].

A Guide to Finding Specialized Spectral Data

The search results indicate that **Chlorpyrifos-d10** is primarily used as an internal standard for mass spectrometry [2] [3]. Therefore, its most valuable spectral data would be its mass fragmentation pattern. For other types of spectra, consider these approaches:

- **Consult Specialized Databases:** Search in commercial spectral libraries (e.g., Wiley, NIST, Sigma-Aldrich's database) which often contain NMR, IR, and Raman data for a wide range of compounds.
- **Literature Search:** Use scientific databases like SciFinder or Reaxys, which can extract and display spectral data directly from published articles.
- **Direct Inquiry:** Contact the manufacturers of isotopic chemicals (such as Sigma-Aldrich or MedChemExpress) directly, as they may have characterized the compound and can provide analytical data.

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References

1. Comprehensive Raman Fingerprinting and Machine ... [pmc.ncbi.nlm.nih.gov]

2. Buy Chlorpyrifos-(diethyl-d 10) 99 atom D, 97 (CP) Isotope [sigmaaldrich.com]

3. Chlorpyrifos-d10 | Stable Isotope [medchemexpress.com]

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